An In-depth Technical Guide on Bicyclo[3.3.2]decane

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Compound of Interest

Compound Name:	*Bicyclo[3.3.2]decane*
CAS No.:	*283-50-1*
Cat. No.:	*B14743997*

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This guide provides essential molecular information regarding the saturated bicyclic hydrocarbon, **bicyclo[3.3.2]decane**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

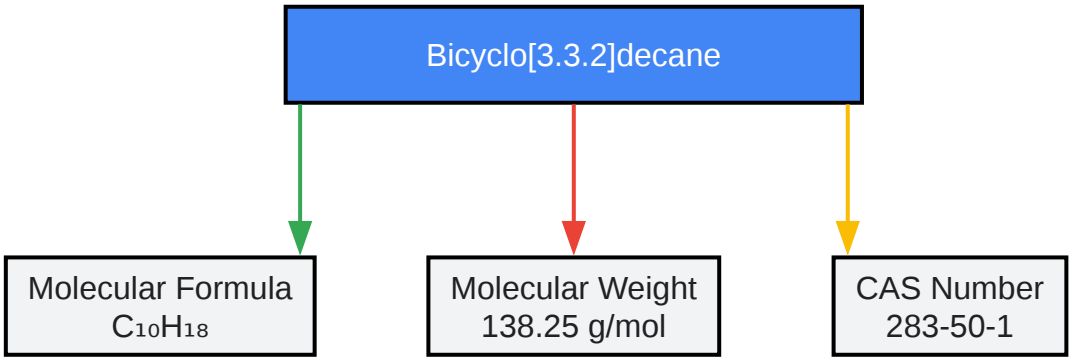
Bicyclo[3.3.2]decane is a bridged hydrocarbon with a unique three-dimensional structure. The quantitative molecular data for this compound is summarized below.

Property	Value
Molecular Formula	$C_{10}H_{18}$[1][2][3][4][5]
Molecular Weight	138.25 g/mol [1][5]
Exact Mass	138.2499 g/mol [2][3][4]
CAS Number	283-50-1[1][2][3][4]

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Molecular Information Diagram

The following diagram illustrates the fundamental molecular properties of **bicyclo[3.3.2]decane**.



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Core properties of **Bicyclo[3.3.2]decane**.

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References

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